

# Safeguarding Your Research: A Comprehensive Guide to Handling Allylanisole

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## Compound of Interest

Compound Name: Allylanisole

Cat. No.: B13554440

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Allylanisole** (also known as estragole), a combustible liquid that requires careful management. By adhering to these procedures, you can minimize risks and ensure the integrity of your work.

## Hazard Identification and Personal Protective Equipment (PPE)

**Allylanisole** is classified as a hazardous chemical with the following potential effects:

- Combustible liquid and vapor[1][2]
- Harmful if swallowed[2][3][4]
- Causes skin and eye irritation[1][2][4]
- May cause an allergic skin reaction[3][4]
- Suspected of causing genetic defects and cancer[3]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Allylanisole**:

PPE Category	Specific Requirements
Eye Protection	Wear safety glasses with side-shields or chemical goggles. If splashing is possible, a face shield is also recommended.[1]
Hand Protection	Wear chemically resistant gloves, such as nitrile rubber (0.4mm thickness).[5] Always inspect gloves prior to use and dispose of contaminated gloves properly.[5]
Skin Protection	Wear appropriate protective clothing to prevent skin exposure, such as a lab coat.[1][2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or exposure limits may be exceeded, a NIOSH/MSHA approved respirator should be used.[1]

## Operational Plan for Safe Handling

A systematic approach to handling **Allylanisole** from receipt to disposal is critical for safety.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][4]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1][5]
- Store separately from incompatible materials, such as strong oxidizing agents.[1]

### 2. Handling and Use:

- All handling of **Allylanisole** should be conducted in a chemical fume hood to ensure adequate ventilation.[1]
- Avoid contact with eyes, skin, and clothing.[1]

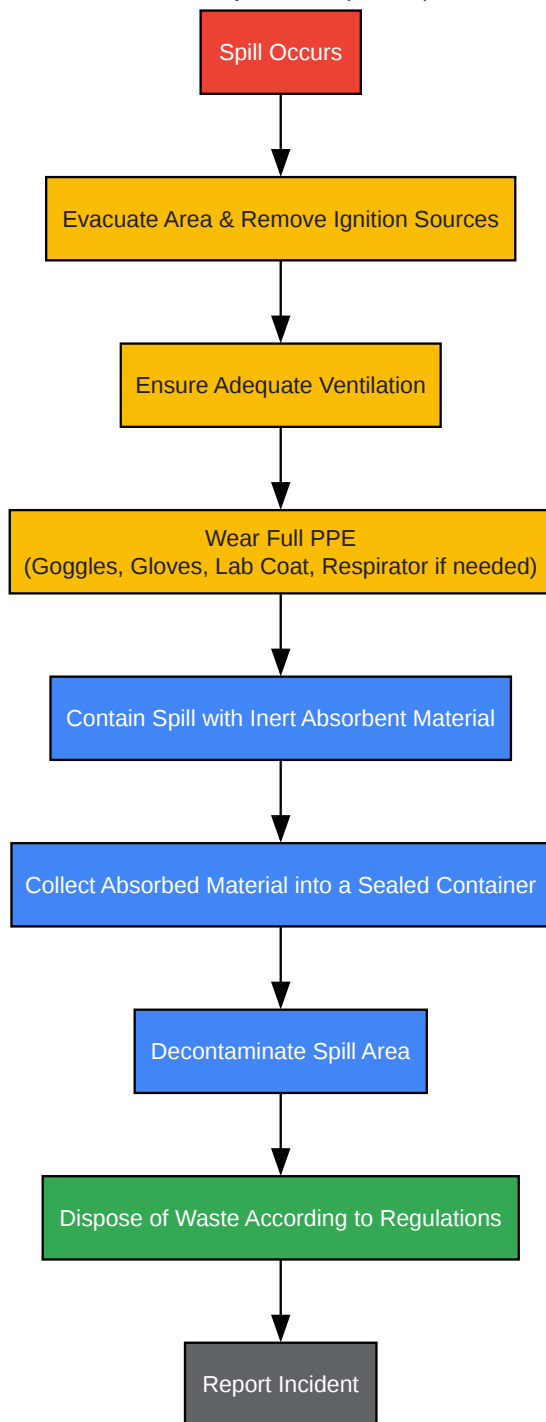
- Do not eat, drink, or smoke in areas where **Allylanisole** is handled.[4]
- Wash hands thoroughly after handling.[1]
- Use non-sparking tools to prevent ignition.[4]

### 3. Spill Response:

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.[1][5]
- Ensure adequate ventilation.[1]
- Wear the appropriate PPE as outlined above.
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[1]
- Collect the absorbed material and place it in a suitable, sealed container for disposal.[6]

The following workflow outlines the necessary steps for responding to an **Allylanisole** spill:

## Workflow for Allylanisole Spill Response



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Workflow for responding to an **Allylanisole** spill.

## Disposal Plan

Proper disposal of **Allylanisole** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification.<sup>[1]</sup>
- **Containerization:** All waste, including unused product and contaminated materials (e.g., absorbent materials, gloves, and clothing), should be collected in a designated, properly labeled, and sealed container.
- **Disposal Method:** Dispose of the waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or in the regular trash.<sup>[2]</sup> Contaminated clothing should be properly cleaned before reuse or disposed of as hazardous waste.<sup>[1]</sup>

## Toxicological and Physical Data

The following table summarizes key quantitative data for **Allylanisole**:

Property	Value	Reference
Flash Point	81 °C (177.8 °F) - closed cup	<sup>[1][2][7]</sup>
Boiling Point	215-216 °C at 760 mmHg	<sup>[2][7]</sup>
Density	0.965 g/mL at 25 °C	<sup>[7]</sup>
Oral LD50 (Rat)	1230 mg/kg	<sup>[1]</sup>
Oral LD50 (Mouse)	1250 mg/kg	<sup>[1]</sup>
Skin LD50 (Rabbit)	>5 g/kg	<sup>[1]</sup>

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